

N-Methyl-p-(o-tolylazo)aniline: A Review of Limited Applications and Data

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Compound of Interest

Compound Name: *N-Methyl-p-(o-tolylazo)aniline*

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A comprehensive literature review reveals a significant scarcity of published research on the specific applications, experimental data, and comparative performance of **N-Methyl-p-(o-tolylazo)aniline**. While the broader class of aniline and azo compounds has diverse industrial and research uses, this particular derivative appears to be infrequently studied, limiting its objective comparison with alternative compounds.

N-Methyl-p-(o-tolylazo)aniline, a substituted aromatic azo compound, is cataloged in chemical databases, and its basic chemical identifiers are available[1][2]. However, detailed experimental protocols, quantitative performance data, and in-depth studies on its biological or chemical applications are largely absent from the public scientific literature.

General Applications of Related Compounds

While specific data on **N-Methyl-p-(o-tolylazo)aniline** is lacking, the applications of its parent compound, N-methylaniline, and other aniline derivatives are well-documented. These compounds are versatile intermediates in various industries:

- **Dye and Pigment Synthesis:** Aniline and its derivatives are foundational in the manufacturing of a wide array of dyes and pigments[3][4].
- **Polymer Chemistry:** They serve as monomers or additives in the production of polymers[3][4][5][6][7][8].

- Pharmaceuticals: The aniline scaffold is a common structural motif in many pharmaceutical agents[3][4][9].
- Fuel Additives: N-methylaniline, for instance, is utilized as an octane booster in gasoline[10].

Some research has explored the biological activities of other, more complex aniline derivatives as potential anticancer and antibacterial agents[11][12][13]. Additionally, certain aniline derivatives are being investigated for their potential in developing chemical sensors[5][6][7][8].

Toxicological Profile of Related Compounds

Toxicological studies have been conducted on N-methylaniline, indicating potential health risks. For example, studies on rats have shown developmental toxicity following oral administration[3][9]. Safety data sheets for N-methylaniline and related compounds highlight potential hazards, including toxicity if swallowed, in contact with skin, or inhaled, and risks of irritation[6][10][14].

Lack of Comparative Data and Experimental Protocols

The core requirement of a comparison guide is the availability of quantitative data and detailed experimental methodologies to allow for an objective assessment against alternatives.

Unfortunately, for **N-Methyl-p-(o-tolylazo)aniline**, such information is not available in the reviewed literature. There are no published studies that directly compare its performance to other compounds for a specific application, nor are there detailed experimental protocols that would enable such a comparison. Signaling pathways and specific biological mechanisms of action for this compound remain uncharacterized.

Conclusion

Based on an extensive review of available scientific literature, **N-Methyl-p-(o-tolylazo)aniline** is a compound with very limited published research data. While its structural relatives have a broad range of applications, there is insufficient information to construct a detailed comparison guide as requested. Researchers, scientists, and drug development professionals seeking to use or investigate this specific compound should be aware of the current lack of publicly available performance data and established experimental protocols. Further primary research would be required to elucidate its properties and potential applications.

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